

In-Depth Technical Guide to (2-Phenylthiazol-4-yl)methanol: Safety and Handling

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Compound of Interest

Compound Name: (2-Phenylthiazol-4-yl)methanol

Cat. No.: B1305949

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **(2-Phenylthiazol-4-yl)methanol**, a heterocyclic compound of interest in pharmaceutical research. Due to the limited availability of specific toxicological data for this compound, this guide amalgamates information from available safety data sheets for structurally similar compounds, general principles for handling powdered active pharmaceutical ingredients (APIs), and published research on related thiazole derivatives.

Chemical and Physical Properties

(2-Phenylthiazol-4-yl)methanol is a crystalline powder. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **(2-Phenylthiazol-4-yl)methanol**

Property	Value	Reference
CAS Number	23780-13-4	[1]
Molecular Formula	C ₁₀ H ₉ NOS	[1]
Molecular Weight	191.25 g/mol	[1]
Appearance	Cream crystalline powder	[1]
Melting Point	65 °C	[1]
Storage Temperature	2-8°C, sealed in a dry environment	[1]

Hazard Identification and GHS Classification

(2-Phenylthiazol-4-yl)methanol is classified as a hazardous substance. The Globally Harmonized System (GHS) classification is summarized in Table 2.

Table 2: GHS Hazard Classification for **(2-Phenylthiazol-4-yl)methanol**

Hazard Class	Hazard Statement	Signal Word	Pictogram
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	Warning	
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation	Warning	
Specific target organ toxicity - Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	Warning	

Data extrapolated from supplier safety information for **(2-Phenylthiazol-4-yl)methanol** and related thiazole compounds.[\[2\]](#)

Toxicological Information

Specific quantitative toxicological data, such as LD50 and LC50 values for **(2-Phenylthiazol-4-yl)methanol**, are not readily available in the public domain. However, studies on other thiazole derivatives suggest potential for adverse health effects.

General Toxicity of Thiazole Derivatives: Research on various thiazole derivatives has indicated the potential for liver and kidney damage at high doses. As a precautionary measure, it should be assumed that **(2-Phenylthiazol-4-yl)methanol** may exhibit similar organ toxicity with prolonged or high-level exposure.

Safe Handling and Personal Protective Equipment (PPE)

Given its hazardous properties as a powdered substance, stringent handling procedures are mandatory to minimize exposure and ensure personnel safety.

Engineering Controls:

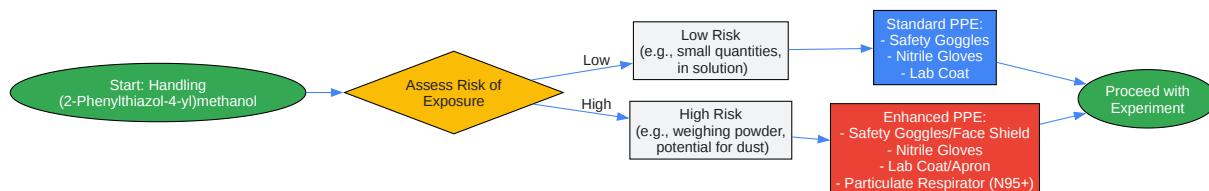
- Work with **(2-Phenylthiazol-4-yl)methanol** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- For procedures with a high risk of dust generation, such as weighing or transferring large quantities, the use of a powder containment hood or glove box is strongly recommended.

Personal Protective Equipment (PPE): A comprehensive PPE ensemble is required when handling this compound.

- **Eye Protection:** Chemical safety goggles or a face shield are essential to prevent eye contact.[\[2\]](#)
- **Hand Protection:** Wear compatible, chemical-resistant gloves (e.g., nitrile rubber).[\[2\]](#) Gloves should be inspected before use and replaced immediately if contaminated or damaged.

- Respiratory Protection: For operations where dust generation is likely and engineering controls are not sufficient to maintain exposure below acceptable limits, a NIOSH-approved particulate respirator (e.g., N95 or higher) should be worn.[2]
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn to protect the skin.[2] Ensure that skin is not exposed.

The following diagram illustrates the logical workflow for selecting appropriate personal protective equipment.



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Figure 1: Personal Protective Equipment (PPE) Selection Workflow.

First Aid Measures

In the event of exposure to **(2-Phenylthiazol-4-yl)methanol**, immediate action is critical.

- Inhalation: Move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[2] If the person feels unwell, seek medical attention.
- Skin Contact: Immediately remove contaminated clothing.[2] Wash the affected area with plenty of soap and water.[2] If skin irritation occurs, get medical advice/attention.[2]
- Eye Contact: Rinse cautiously with water for several minutes.[2] Remove contact lenses, if present and easy to do. Continue rinsing.[2] If eye irritation persists, get medical advice/attention.[2]

- Ingestion: If swallowed, call a poison center or doctor/physician if you feel unwell.[\[2\]](#) Rinse mouth. Do NOT induce vomiting.

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Recommended storage temperature is between 2-8°C.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.
- Do not allow the product to enter drains or waterways.[\[2\]](#)

Experimental Protocols

While a specific, validated protocol for the synthesis of **(2-Phenylthiazol-4-yl)methanol** is not readily available, a general procedure for the synthesis of similar 4-substituted-2-phenylthiazole derivatives can be adapted from the Hantzsch thiazole synthesis.

General Synthesis Protocol (Adapted):

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, combine an appropriate α -haloketone precursor with thiobenzamide in a suitable solvent such as ethanol.
- Reaction: Heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. The product may precipitate out of the solution. If not, the solvent can be removed under reduced pressure.

- Purification: The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol, methanol, or a mixture of solvents) or by column chromatography on silica gel.

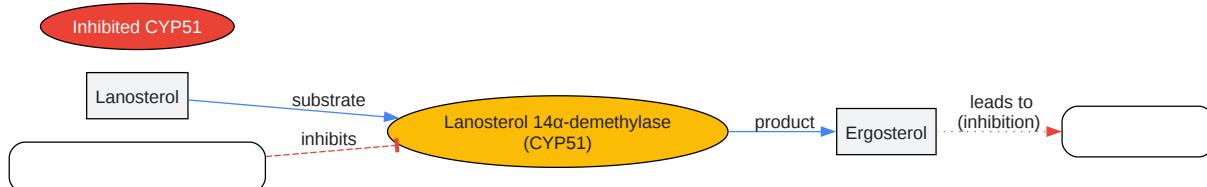
Note: This is a generalized protocol and the specific reaction conditions (reagents, solvent, temperature, and time) will need to be optimized for the synthesis of **(2-Phenylthiazol-4-yl)methanol**.

Potential Biological Activity and Signaling Pathways

Specific biological activities and signaling pathways for **(2-Phenylthiazol-4-yl)methanol** have not been documented. However, research on other 2-phenylthiazole derivatives has revealed a range of biological effects, offering potential avenues for investigation.

- Antifungal Activity: Some 2-phenylthiazole derivatives have been shown to act as inhibitors of lanosterol 14 α -demethylase (CYP51), an essential enzyme in fungal ergosterol biosynthesis. This inhibition disrupts the fungal cell membrane integrity.
- Chitin Synthase Inhibition: Other studies on 2-phenylthiazole compounds have indicated that they may affect fungal growth by interfering with chitin synthase-related metabolic reactions.
- Anticancer Activity: Certain N-(4-phenylthiazol-2-yl)cinnamamide derivatives have demonstrated anti-proliferative activities in various cancer cell lines, with some inducing apoptosis.

The following diagram illustrates a potential mechanism of action for 2-phenylthiazole derivatives as antifungal agents targeting the ergosterol biosynthesis pathway.



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Figure 2: Potential Antifungal Mechanism of 2-Phenylthiazole Derivatives.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Researchers and scientists must consult the most up-to-date SDS for **(2-Phenylthiazol-4-yl)methanol** from their supplier before handling the material and should always perform a thorough risk assessment before commencing any experimental work.

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References

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